

Protriptyline Metabolism & Bioactivation

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Compound Focus: Protriptyline

CAS No.: 438-60-8

Cat. No.: S561175

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The table summarizes the known and theoretical in vitro findings related to **protriptyline's** metabolism.

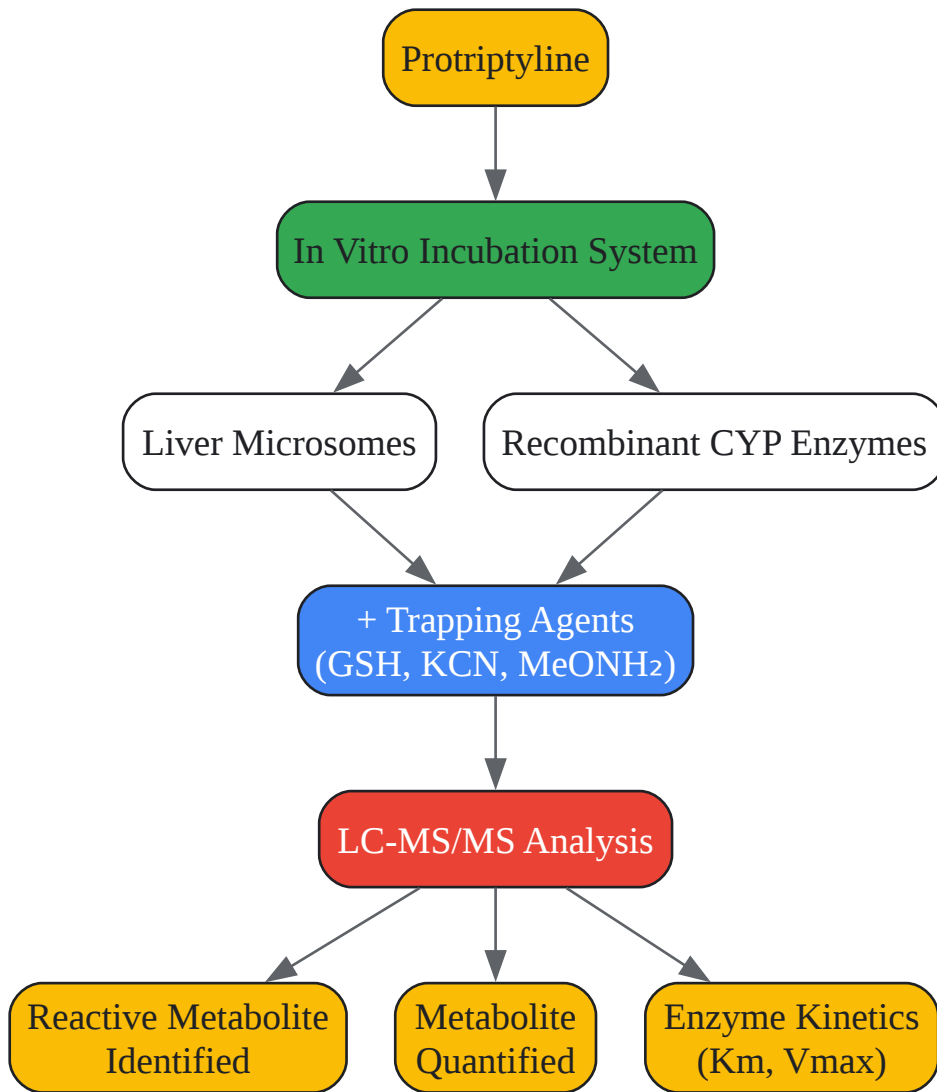
Aspect	Available Data / Postulated Pathway	Evidence Level
Primary Metabolism	Hepatic metabolism [1]	Clinical pharmacokinetic data
Reactive Metabolite	Epoxide (theoretically formed on 10,11-double bond in dibenzocycloheptene ring) [2]	Based on structural analogy to similar Tricyclic Antidepressants (TCAs) like amitriptyline and imipramine [2]
Enzymes Involved	Information not available in search results	-
Trapping Evidence	Information not available in search results	-
Quantitative Data (e.g., Ki)	NET: 1.41 nM (Human), SERT: 19.6 nM (Human) [1]	Binding affinity data from pharmacological studies

Experimental Protocols for Reactive Metabolite Investigation

Since specific protocols for **protriptyline** are not available, here are standard methodologies used to generate the type of data referenced in the search results. You can adapt these to study **protriptyline**.

Experiment Goal	Key Methodologies	Typical System & Detection
Identify Reactive Metabolites	Trapping Assays: Incubate protriptyline with metabolizing system (e.g., liver microsomes) in presence of trapping agents [2].	System: Human liver microsomes or S9 fractions Detection: LC-MS/MS to detect and characterize GSH, cyanide, or methoxyamine adducts [2].
Characterize Metabolizing Enzymes	Enzyme Phenotyping: Incubate protriptyline with individual recombinant P450 enzymes or use chemical inhibitors in human liver microsomes to identify involved isoforms [2].	System: Recombinant CYP enzymes (CYP1A2, 2C9, 2C19, 2D6, 3A4) Detection: LC-MS/MS to measure metabolite formation rate with/without specific inhibitors.

The workflow for these investigations can be visualized as follows:



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References

1. Protriptyline [en.wikipedia.org]
2. Metabolic bioactivation of antidepressants - PubMed Central [pmc.ncbi.nlm.nih.gov]

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